

# Invopressin: Core Pharmacological Profile

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Invopressin

CAS No.: 1488411-60-4

Cat. No.: S12859856

Get Quote

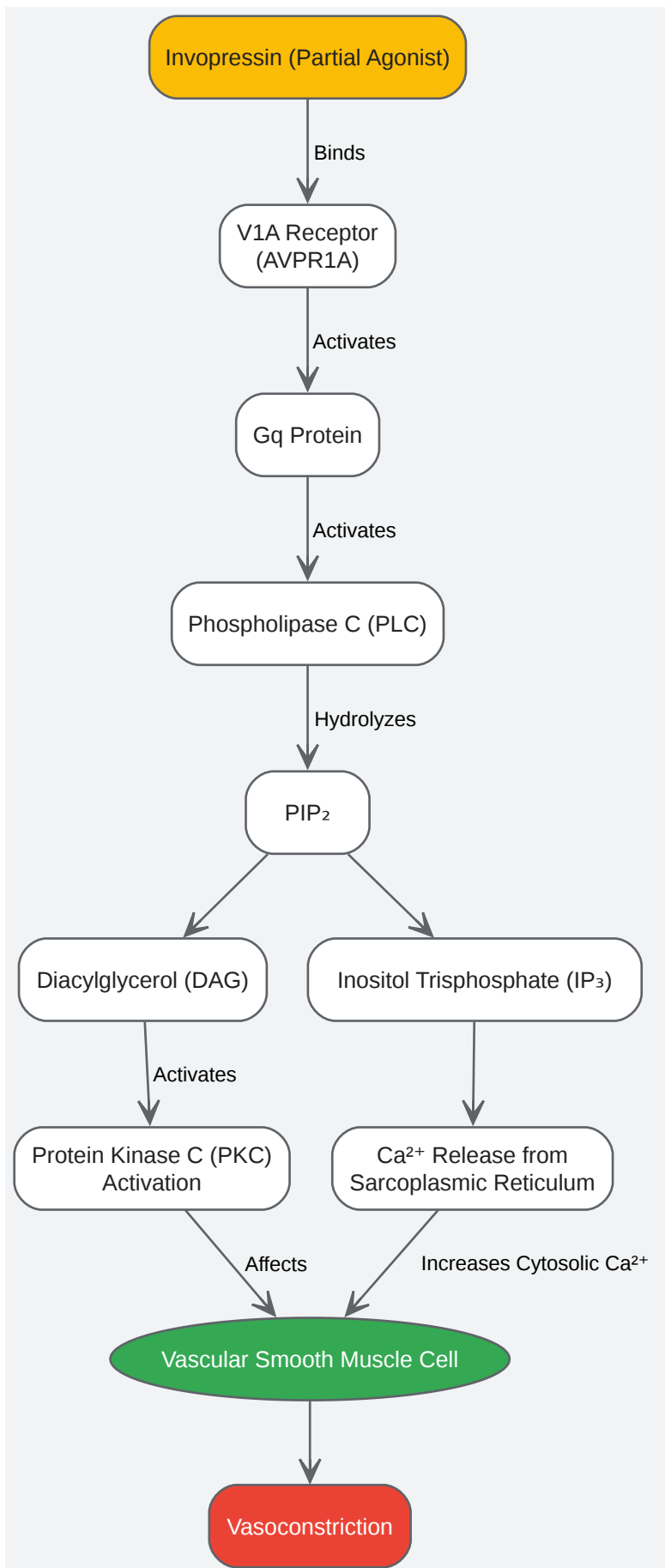
The table below summarizes the fundamental information available for the research compound **Invopressin**.

Property	Description
Drug Type	Synthetic peptide [1]
CAS Registry Number	1488411-60-4 [2] [3]
Molecular Formula	$C_{110}H_{161}N_{31}O_{27}S_2$ [2] [3]
Molecular Weight	2413.78 g/mol [2] [3]
Primary Target	Vasopressin V1A receptor (AVPR1A) [1] [2]
Mechanism of Action	Vasopressin V1a receptor modulators; <b>Partial agonist</b> (EC <sub>50</sub> : <b>1.0 nM</b> ) [1] [2] [3]
Research Applications	Cirrhosis (including bacterial peritonitis, HRS2, and refractory ascites), Acute Kidney Injury, Ascites, Fibrosis, Hepatorenal Syndrome, End Stage Liver Disease [1] [3]
Highest Development Phase	Phase 2 (as of May 2025) [1]

Property	Description
Regulatory Status	Orphan Drug designation in the United States [1]

## Mechanism of Action and Signaling Context

As a V1A receptor partial agonist, **Invopressin** binds to and partially activates the AVPR1A receptor. To understand its cellular effects, it is helpful to view the canonical signaling pathway of this receptor, which **Invopressin** is expected to modulate.



Click to download full resolution via product page

Figure 1: Proposed V1A receptor signaling pathway modulated by **Invopressin**. As a partial agonist, it would elicit a submaximal response in this cascade compared to a full agonist like native vasopressin [4] [5] [6].

## Clinical Development Landscape

**Invopressin** is under active clinical investigation. The table below outlines the conditions for which it has reached Phase 2 trials.

Indication	Highest Phase	Location	Update Date
Acute Kidney Injury	Phase 2	United States & Canada	28 Apr 2022
Ascites	Phase 2	United States & Canada	28 Apr 2022
Fibrosis	Phase 2	United States & Canada	28 Apr 2022
Hepatorenal Syndrome	Phase 2	United States & Canada	28 Apr 2022
End Stage Liver Disease	Phase 1	-	-

**Safety Profile:** An early clinical result (November 2022) indicated that the most frequent adverse events were abdominal pain, abnormal gastrointestinal sounds, and diarrhea. No cases of mesenteric ischemia were reported, and adverse events were generally mild or moderate in severity [1].

## Research Context & Further Directions

- **Distinction from Native Vasopressin:** The body's native vasopressin acts on multiple receptor subtypes (V1A, V1B, V2) to regulate diverse functions including vascular tone, water reabsorption in the kidneys, and hormone release from the pituitary [4] [5]. **Invopressin's** design as a V1A-selective partial agonist suggests a therapeutic intent to modulate specific pathways, such as splanchnic

vasoconstriction in cirrhosis, while potentially avoiding the pitfalls of excessive activation by a full agonist [6].

- **Guide to Finding Experimental Data:** While detailed, step-by-step protocols for **Invopressin** are not public, you can find methodological insights in research on vasopressin and its receptors:
  - **In vitro assays** for V1A receptor activity (e.g., calcium flux, IP3 accumulation) are described in studies using vascular smooth muscle cells [6].
  - **In vivo models** for conditions like hepatorenal syndrome and cirrhosis, which are relevant to **Invopressin**'s indications, are documented in hepatology and pharmacology literature.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Invopressin - Drug Targets, Indications, Patents [synapse.patsnap.com]
2. | CAS 1488411-60-4 | AbMole BioScience | Invopressin ... Invopressin [abmole.com]
3. | CAS#:1488411-60-4 | Chemsrvc Invopressin [chemsrc.com]
4. Physiology, Vasopressin - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
5. Vasopressin receptor [en.wikipedia.org]
6. Vasopressin-induced vasoconstriction: two concentration- ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Invopressin: Core Pharmacological Profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12859856#invopressin-physiological-effects>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)